

# An In-depth Technical Guide to 6-Bromo-2-pyridinecarbonitrile

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## Compound of Interest

Compound Name: 6-Bromo-2-pyridinecarbonitrile

Cat. No.: B023229

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties, applications, and handling of **6-Bromo-2-pyridinecarbonitrile**, a key intermediate in various fields of chemical synthesis.

## Core Properties and Molecular Data

**6-Bromo-2-pyridinecarbonitrile** is a halogenated pyridine derivative widely utilized as a building block in organic synthesis. Its molecular structure, featuring both a bromine atom and a nitrile group on the pyridine ring, imparts significant reactivity and versatility.

## Physicochemical Data Summary

The essential quantitative data for **6-Bromo-2-pyridinecarbonitrile** are summarized in the table below. These parameters are critical for reaction planning, purification, and analytical characterization.

Property	Value	Source(s)
Molecular Weight	183.01 g/mol	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrN <sub>2</sub>	[1][2][3][4][5]
CAS Number	122918-25-6	[1][2][3][4]
Appearance	White to off-white solid / crystalline powder	[5]
Melting Point	100-104 °C or 121-123 °C	[2][3][5]
Boiling Point	269.7 ± 20.0 °C (Predicted)	[2]
Density	1.72 ± 0.1 g/cm <sup>3</sup> (Predicted)	[2]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., dichloromethane, chloroform)	[5][6]

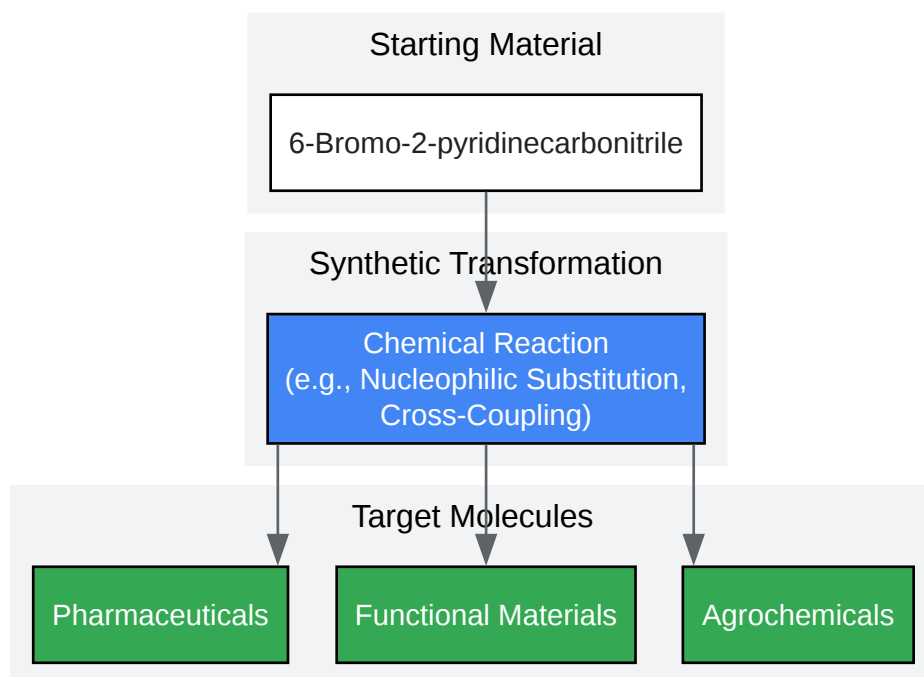
## Chemical Reactivity and Applications

The utility of **6-Bromo-2-pyridinecarbonitrile** stems from its dual reactivity. The bromine atom is highly active and susceptible to nucleophilic substitution reactions, allowing for the introduction of various functional groups.[5][6] The nitrile group can also participate in a range of chemical transformations.

This compound serves as a crucial intermediate in the synthesis of more complex molecules across several industries:

- **Pharmaceuticals:** It is a foundational material for preparing a variety of bioactive compounds and drugs.[6][7]
- **Materials Science:** It is used to create functional polymers and organic optoelectronic materials, leveraging its unique electronic properties for applications in solar cells and Organic Light Emitting Diodes (OLEDs).[5]
- **Agrochemicals:** It is also applied in the development of new pesticides.[5]

The general workflow for utilizing this compound as a synthetic intermediate is illustrated below.



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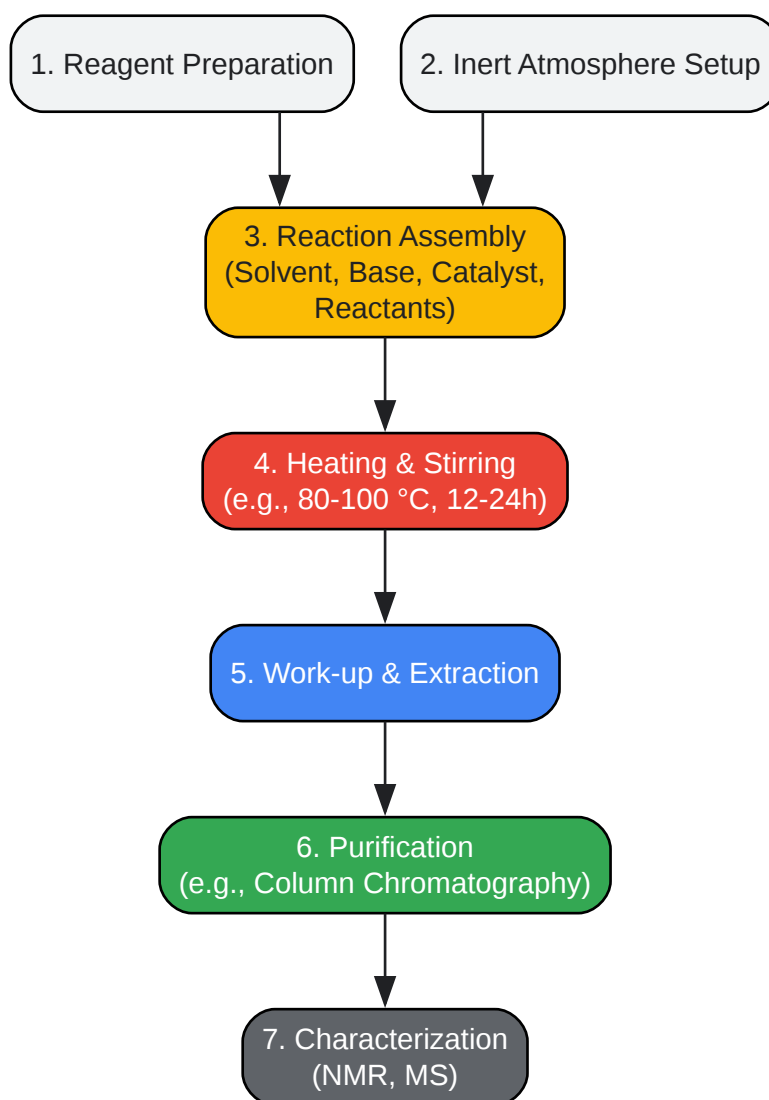
Caption: Synthetic utility of **6-Bromo-2-pyridinecarbonitrile**.

## Experimental Protocols: A Methodological Overview

While specific experimental protocols are proprietary or publication-specific, a generalized methodology for a common reaction, such as a Suzuki cross-coupling, is described here. This protocol is illustrative and should be adapted based on the specific substrate and desired product.

Objective: To demonstrate the use of **6-Bromo-2-pyridinecarbonitrile** in a carbon-carbon bond-forming reaction.

Reaction Workflow:



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Caption: General workflow for a cross-coupling reaction.

## Detailed Methodological Steps:

- Reagent Preparation:
  - In a reaction vessel, dissolve **6-Bromo-2-pyridinecarbonitrile** (1 equivalent).
  - Add a suitable boronic acid or ester (1.1-1.5 equivalents).
  - Add a palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 0.02-0.05 equivalents) and a base (e.g., K<sub>2</sub>CO<sub>3</sub> or Cs<sub>2</sub>CO<sub>3</sub>, 2-3 equivalents).

- Inert Atmosphere:
  - Seal the reaction vessel.
  - Evacuate and backfill the vessel with an inert gas (e.g., Argon or Nitrogen) three times to ensure anaerobic conditions.
- Reaction Execution:
  - Add a degassed solvent (e.g., Dioxane, Toluene, or DMF).
  - Heat the mixture to the target temperature (typically 80-120 °C) with vigorous stirring.
  - Monitor the reaction progress using an appropriate technique (e.g., TLC or LC-MS).
- Work-up and Purification:
  - After completion, cool the reaction to room temperature.
  - Dilute the mixture with an organic solvent (e.g., Ethyl Acetate) and wash with water and brine.
  - Dry the organic layer over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure.
  - Purify the crude product via column chromatography on silica gel to isolate the desired compound.
- Analysis:
  - Confirm the structure and purity of the final product using analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## Safety and Handling

**6-Bromo-2-pyridinecarbonitrile** is classified as a hazardous substance and requires careful handling.

- Hazards: It is harmful if swallowed, causes skin irritation, and may cause respiratory irritation.[2][3] It poses a risk of serious damage to the eyes.[3]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, safety goggles (eyeshields), and a lab coat.[3] Use a dust mask or work in a well-ventilated fume hood.[3]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidants, acids, and bases.[5]

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